

An In-depth Technical Guide to 4-Bromobenzamide: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 4-Bromobenzamide

Cat. No.: B181206

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromobenzamide**, a key chemical intermediate in organic synthesis and drug discovery. This document details its chemical structure, SMILES notation, physicochemical properties, and provides detailed experimental protocols for its synthesis and analysis.

Chemical Structure and Identification

4-Bromobenzamide is an organic compound consisting of a benzene ring substituted with a bromine atom and an amide group at the para (1,4) positions.

SMILES Notation: A standardized chemical notation that represents the structure of a molecule in a linear string format.

- C1=CC(=CC=C1C(=O)N)Br[1]
- NC(=O)c1ccc(Br)cc1[2]
- NC(=O)c1ccc(cc1)Br[3]

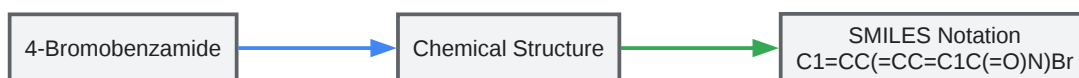
Physicochemical Data

A summary of the key quantitative properties of **4-Bromobenzamide** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₆ BrNO	[1][3]
Molecular Weight	200.03 g/mol	[1][3]
CAS Number	698-67-9	[1][3]
Appearance	White to off-white crystalline powder	[4][5]
Melting Point	190-193 °C	[2]
Solubility	Sparsingly soluble in water (1.1 g/L at 25 °C)	[4][5]
pKa	15.71 ± 0.50 (Predicted)	[4]
LogP	2.24830	[6]
Topological Polar Surface Area	43.1 Å ²	[1]

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its structural representations.



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Caption: Logical relationship of **4-Bromobenzamide**'s identifiers.

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **4-Bromobenzamide** are provided below. These protocols are intended for use by trained professionals in a laboratory setting.

Synthesis of 4-Bromobenzamide from 4-Bromobenzoyl Chloride

This protocol outlines the synthesis of **4-bromobenzamide** via the reaction of 4-bromobenzoyl chloride with ammonium hydroxide.

Materials:

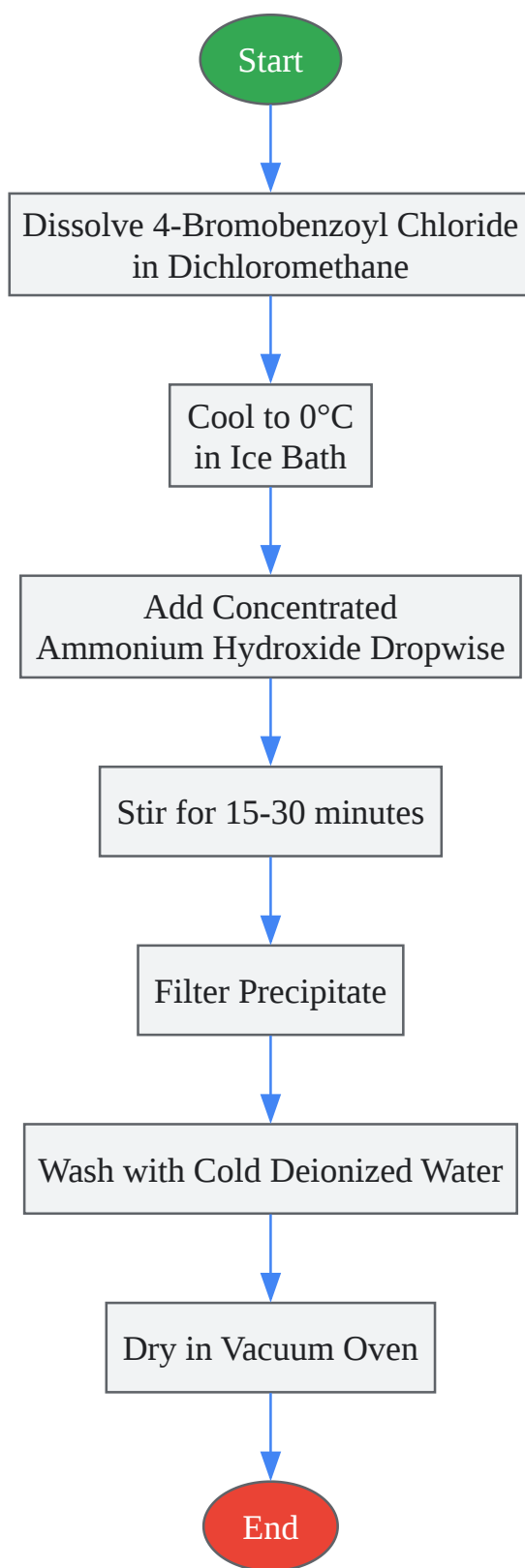
- 4-Bromobenzoyl chloride
- Concentrated ammonium hydroxide solution
- Dichloromethane (DCM)
- Deionized water
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel
- Büchner funnel and filter paper
- Vacuum oven

Procedure:

- Dissolve 4-bromobenzoyl chloride in dichloromethane in a round-bottom flask.
- Cool the flask in an ice bath with continuous stirring.

- Slowly add concentrated ammonium hydroxide dropwise to the stirred solution. A white precipitate of **4-bromobenzamide** will form.
- Continue stirring for an additional 15-30 minutes after the addition is complete.
- Filter the solid product under vacuum using a Büchner funnel and wash it with cold deionized water.
- Dry the product in a vacuum oven to obtain pure **4-bromobenzamide**.

Experimental Workflow Diagram:



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